

GB110 Application Notes and Protocols for Neuroscience Research

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Compound of Interest

Compound Name: GB110

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Introduction

GB110 is a potent, selective, and non-peptidic agonist of Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor involved in a wide array of physiological and pathological processes, including inflammation, pain, and neuro-glial communication.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **GB110** in neuroscience research, focusing on its mechanism of action, relevant signaling pathways, and practical applications in studying neuronal and glial function.

Mechanism of Action

PAR2 is uniquely activated by the proteolytic cleavage of its extracellular N-terminus by serine proteases like trypsin and tryptase. This cleavage unmask a tethered ligand that binds to and activates the receptor.^{[1][3]} **GB110** mimics this endogenous activation by binding to the receptor and inducing a conformational change that initiates downstream signaling cascades.^[4] Its non-peptidic nature offers greater stability and bioavailability compared to peptide-based agonists.^{[1][2]}

Applications in Neuroscience Research

PAR2 is expressed in various cells within the central nervous system (CNS), including neurons, astrocytes, and microglia.[5][6] Its activation has been implicated in a range of neurological phenomena:

- **Neuroinflammation and Pain:** PAR2 activation on sensory neurons and glial cells is strongly linked to neuroinflammatory processes and the generation of pain signals.[7][8][9] **GB110** can be used to model and study these pathways, screen for analgesic compounds, and investigate the role of neuroinflammation in various CNS disorders.
- **Synaptic Plasticity:** Emerging evidence suggests that PAR2 signaling can modulate synaptic transmission and plasticity. Specifically, PAR2 activation has been shown to induce long-term depression (LTD) in the hippocampus.[10] **GB110** provides a tool to investigate the molecular mechanisms underlying these effects and their implications for learning and memory.
- **Neuroprotection and Neurodegeneration:** The role of PAR2 in neuronal survival is complex and appears to be context-dependent. While some studies suggest a neuroprotective role against excitotoxicity, others implicate its activation in glial cells in pathogenic processes.[6][11] **GB110** can be employed to dissect the cell-type-specific effects of PAR2 activation in models of neurodegenerative diseases like Alzheimer's disease.[11]

Data Presentation

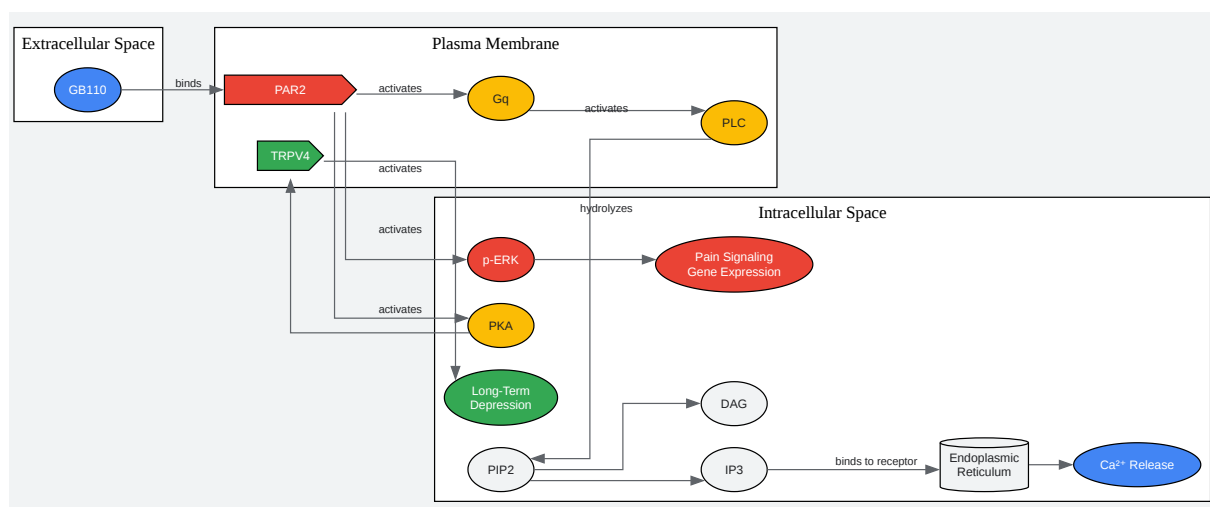
Quantitative Data for **GB110** and other PAR2 Agonists

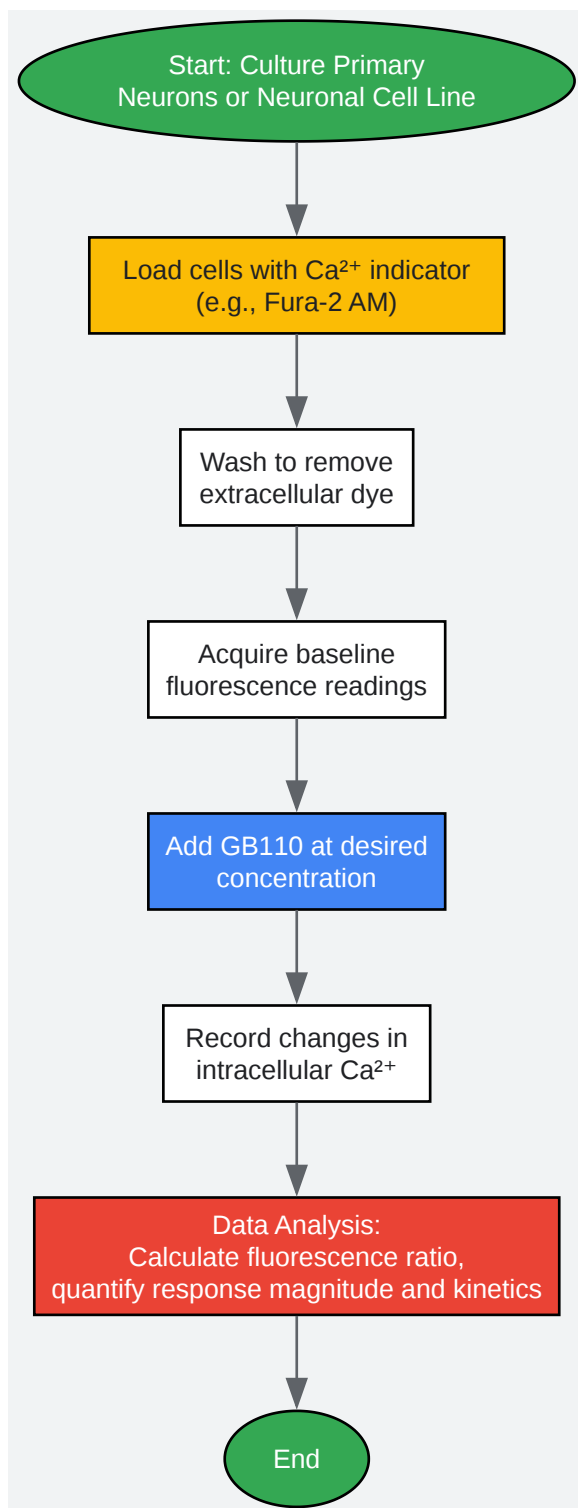
Compound	Cell Line	Assay	Potency (EC50/pEC50)	Reference
GB110	HT29	Intracellular Ca2+ Release	EC50 ~200-240 nM (pEC50 6.6-6.7)	[1][2]
GB110	1321N1-hPAR2	Intracellular Ca2+ Release	pEC50 = 7.5 ± 0.1	[12]
2f-LIGRLO-NH2	HT29	Intracellular Ca2+ Release	EC50 ~210 nM (pEC50 6.7)	[1]
Trypsin	HT29	Intracellular Ca2+ Release	EC50 ~6 nM (pEC50 8.2)	[1]
2-at-LIGRL-NH2 (2AT)	DRG Neurons	Intracellular Ca2+ Signaling	1 µM (concentration used)	[7][13]
AZ2429	1321N1-hPAR2	Intracellular Ca2+ Release	pEC50 = 6.78 ± 0.03	[12]
SLIGKV-NH2	1321N1-hPAR2	Intracellular Ca2+ Release	pEC50 = 5.9 ± 0.1	[12]

Signaling Pathways

PAR2 Signaling in Neurons

Activation of PAR2 by **GB110** in neurons primarily couples to Gαq, initiating the phospholipase C (PLC) signaling cascade. This leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca2+). In parallel, PAR2 activation can also lead to the phosphorylation of extracellular signal-regulated kinase (ERK), a key pathway in pain signaling and neuronal plasticity.[8] In the hippocampus, PAR2-induced LTD involves the activation of protein kinase A (PKA) and the transient receptor potential vanilloid 4 (TRPV4) channel.[10]





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References

- 1. Modulating human proteinase activated receptor 2 with a novel antagonist (GB88) and agonist (GB110) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Modulating human proteinase activated receptor 2 with a novel antagonist (GB88) and agonist (GB110) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. UQ eSpace [espace.library.uq.edu.au]
- 4. Structural Characterization of Agonist Binding to Protease-Activated Receptor 2 through Mutagenesis and Computational Modeling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 5. Protease-activated receptors in the brain: receptor expression, activation, and functions in neurodegeneration and neuroprotection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Neuroprotection induced by protease-activated receptor 2 activation is independent of Gq signalling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. JCI Insight - The cellular basis of protease-activated receptor 2–evoked mechanical and affective pain [insight.jci.org]
- 8. Protease activated receptor 2 (PAR2) activation is sufficient to induce the transition to a chronic pain state - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 9. The cellular basis of protease-activated receptor 2–evoked mechanical and affective pain - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 10. Protease Activated Receptor 2 (PAR2) Induces Long-Term Depression in the Hippocampus through Transient Receptor Potential Vanilloid 4 (TRPV4) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 11. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 12. Protease-activated receptor-2 ligands reveal orthosteric and allosteric mechanisms of receptor inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 13. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
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